

# A Comprehensive Technical Guide to the Physical Properties of para-Dibromobenzene

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## Compound of Interest

Compound Name: 1,4-Dibromobenzene

Cat. No.: B042075

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physical properties of para-dibromobenzene (p-DBB). The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and detailed experimental methodologies.

## Core Physical Properties

para-Dibromobenzene, a halogenated aromatic hydrocarbon, is a white crystalline solid at room temperature.<sup>[1][2]</sup> It is characterized by a distinctive aromatic odor.<sup>[2][3]</sup> The presence of two bromine atoms on the benzene ring significantly influences its physical characteristics.<sup>[2]</sup>

## Quantitative Physical Data

The key physical properties of para-dibromobenzene are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub>	
Molecular Weight	235.91	g/mol
Melting Point	86 - 89	°C
Boiling Point	219 - 222	°C
Density	1.841	g/cm <sup>3</sup> at 25°C
Vapor Pressure	0.06	mmHg
Refractive Index	1.5742	
Flash Point	91	°C

## Solubility Profile

para-Dibromobenzene is practically insoluble in water but demonstrates good solubility in a range of organic solvents.<sup>[1][4]</sup> This solubility behavior is consistent with the "like dissolves like" principle, where its non-polar nature facilitates dissolution in non-polar solvents.<sup>[4]</sup>

Solvent	Solubility
Water	Insoluble <sup>[1][5]</sup>
Ethanol	Soluble <sup>[1][5]</sup>
Diethyl Ether	Soluble <sup>[1][5]</sup>
Benzene	Soluble <sup>[1][5]</sup>
Acetone	Soluble <sup>[5]</sup>
Carbon Disulfide	Soluble <sup>[5]</sup>
Chloroform	Soluble <sup>[2][4]</sup>
Toluene	Soluble <sup>[2]</sup>
Carbon Tetrachloride	Soluble <sup>[2]</sup>

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of para-dibromobenzene.

### Melting Point Determination

The melting point of an organic solid is a critical indicator of its purity.<sup>[6]</sup> Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities will lower and broaden this range.<sup>[6]</sup>

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry para-dibromobenzene is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.<sup>[7][8]</sup>
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.<sup>[7]</sup> This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern melting point apparatus with a heated metal block).<sup>[6]</sup>
- **Heating:** The heating bath is heated slowly and steadily, at a rate of approximately 2°C per minute, especially when approaching the expected melting point.<sup>[6]</sup>
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.<sup>[8]</sup>
- **Melting Point Range:** The melting point is reported as the range between T1 and T2.<sup>[6]</sup> For a highly pure sample of para-dibromobenzene, this range should be narrow and fall within the literature value of 86-89°C.<sup>[9][10]</sup>

### Boiling Point Determination

Determining the boiling point of a solid like para-dibromobenzene requires a specific experimental setup.

Methodology:

- **Sample Preparation:** A small amount of para-dibromobenzene is placed in a small test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a suitable heating bath.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. The heat is then removed, and the liquid is allowed to cool.
- **Boiling Point:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Solubility Testing

A systematic approach is used to determine the solubility of an unknown organic compound, which can also be applied to confirm the identity of para-dibromobenzene.<sup>[11]</sup>

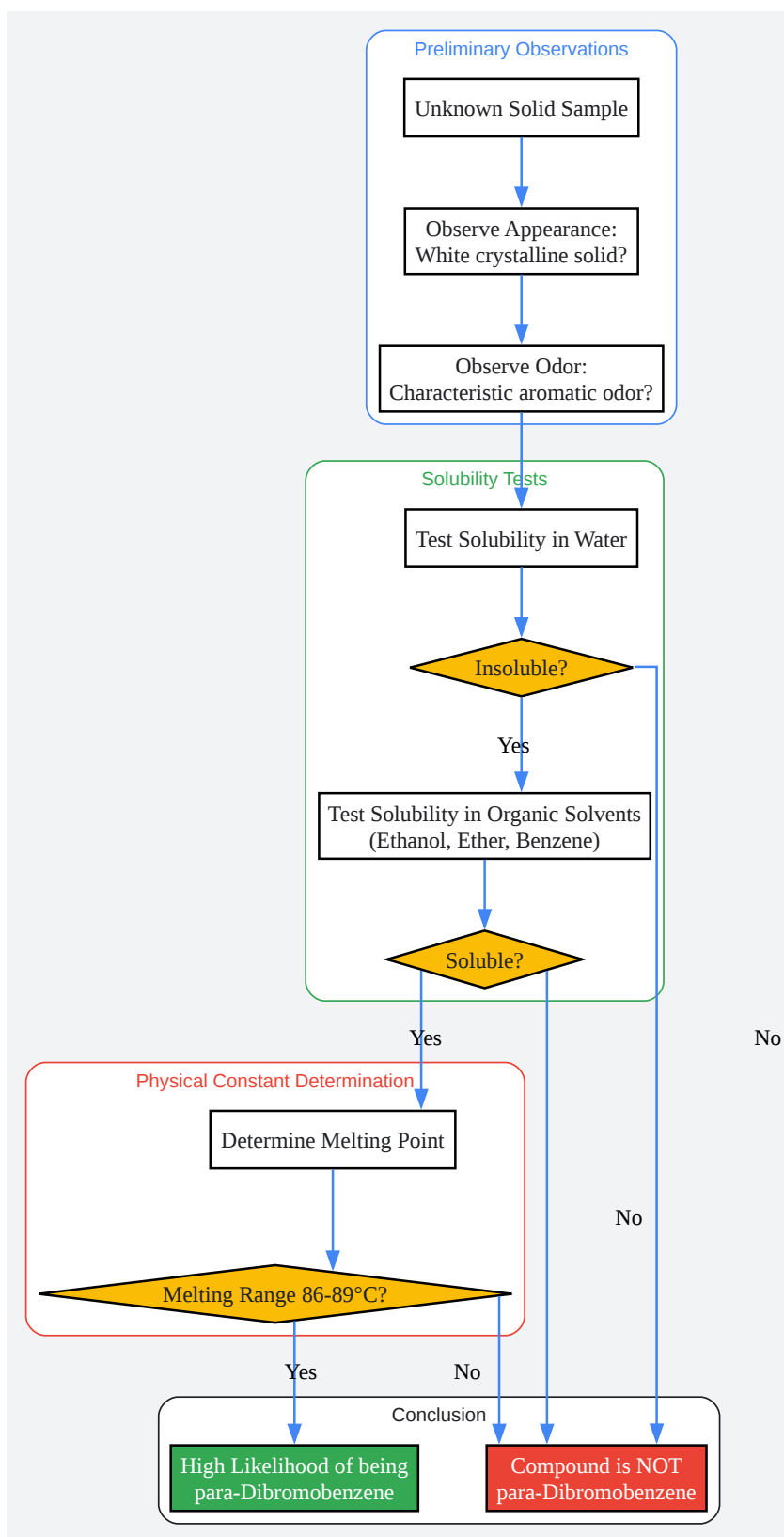
Methodology:

- **Initial Solvent Testing (Water):** Approximately 0.1 g of the solid compound is added to 3 mL of water in a test tube.<sup>[11]</sup> The tube is shaken vigorously.<sup>[12]</sup> para-Dibromobenzene will be observed as insoluble.<sup>[5]</sup>
- **Testing in Organic Solvents:** If the compound is insoluble in water, its solubility is then tested in various organic solvents such as ethanol, diethyl ether, and benzene.<sup>[1]</sup> For each solvent, a small amount of the compound is added to the solvent and observed for dissolution.
- **Acid-Base Solubility (for classification):** To confirm the neutral nature of para-dibromobenzene, its insolubility in aqueous acid (5% HCl) and aqueous base (5% NaOH) would be verified.<sup>[11]</sup><sup>[12]</sup> This lack of reaction with acid or base is characteristic of a neutral compound.<sup>[12]</sup>

## Visualizations

### Logical Workflow for Compound Identification

The following diagram illustrates a logical workflow for identifying an unknown solid suspected to be para-dibromobenzene based on its physical properties.



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Caption: Workflow for identifying para-dibromobenzene.

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